

Application Notes and Protocols: TCS PIM-1 1 for Kinase Activity Assays

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Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B1224100

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Introduction

The PIM (Proviral Integration site for Moloney murine leukemia virus) kinases are a family of constitutively active serine/threonine kinases that are key regulators of cell survival, proliferation, and metabolism.^{[1][2]} Comprising three isoforms (PIM-1, PIM-2, and PIM-3), this kinase family is a downstream effector of multiple signaling pathways, most notably the JAK/STAT pathway.^{[2][3]} Due to their role in promoting oncogenesis, PIM kinases have emerged as significant targets for cancer therapy.^[1]

TCS PIM-1 1, also known as SC 204330, is a potent and highly selective ATP-competitive inhibitor of the PIM-1 kinase.^{[4][5][6][7]} Its high selectivity for PIM-1 over other kinases, including PIM-2, makes it an invaluable tool for researchers studying the specific roles of PIM-1 in cellular processes and for professionals in drug development seeking to validate PIM-1 as a therapeutic target.^{[4][6][8]} These application notes provide detailed protocols for utilizing **TCS PIM-1 1** in both biochemical and cellular kinase activity assays.

Data Presentation: Potency and Selectivity of TCS PIM-1 1

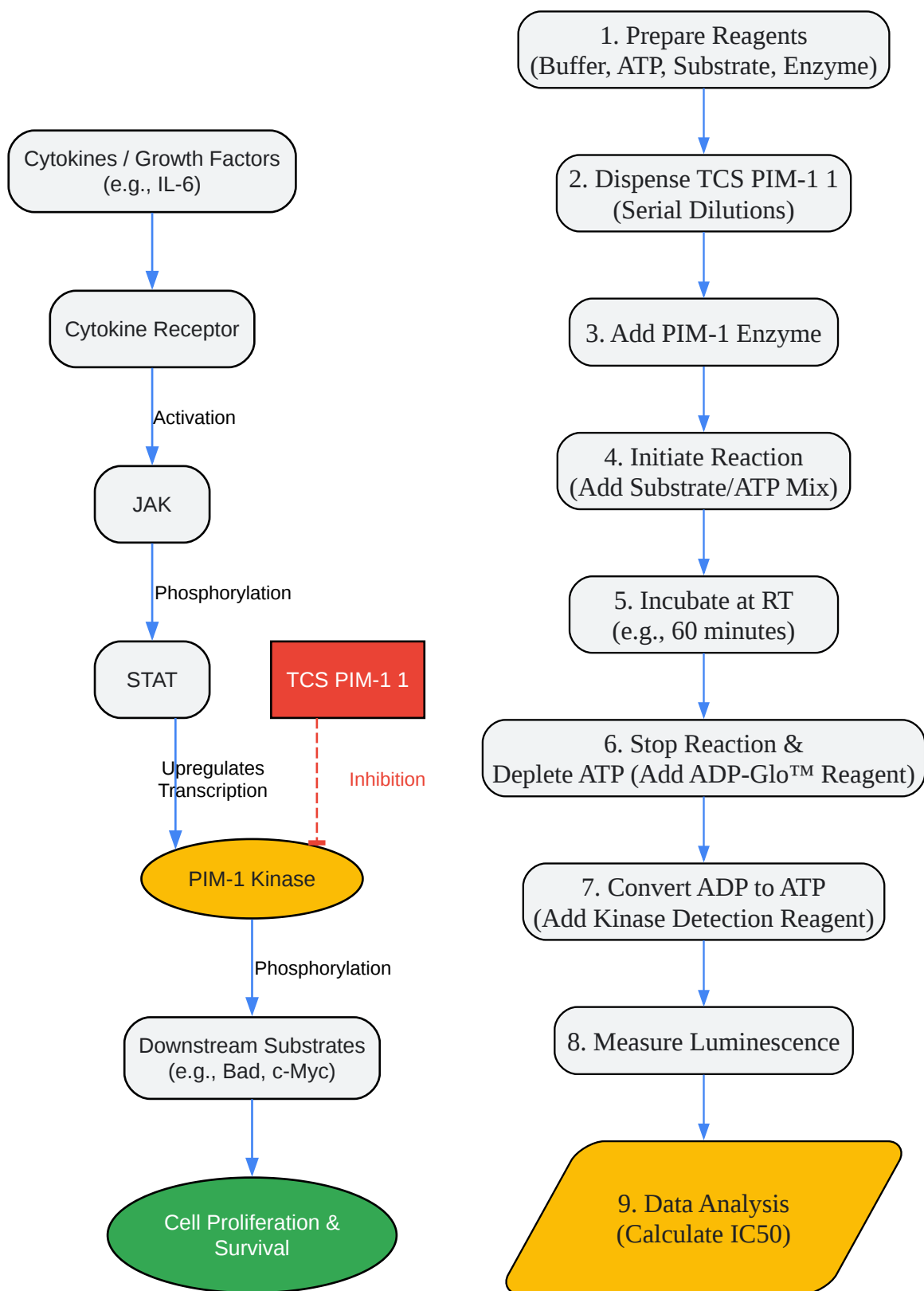
The inhibitory activity of **TCS PIM-1 1** has been quantified to demonstrate its potency against PIM-1 and its selectivity against other related kinases. This data is crucial for designing experiments with appropriate inhibitor concentrations.

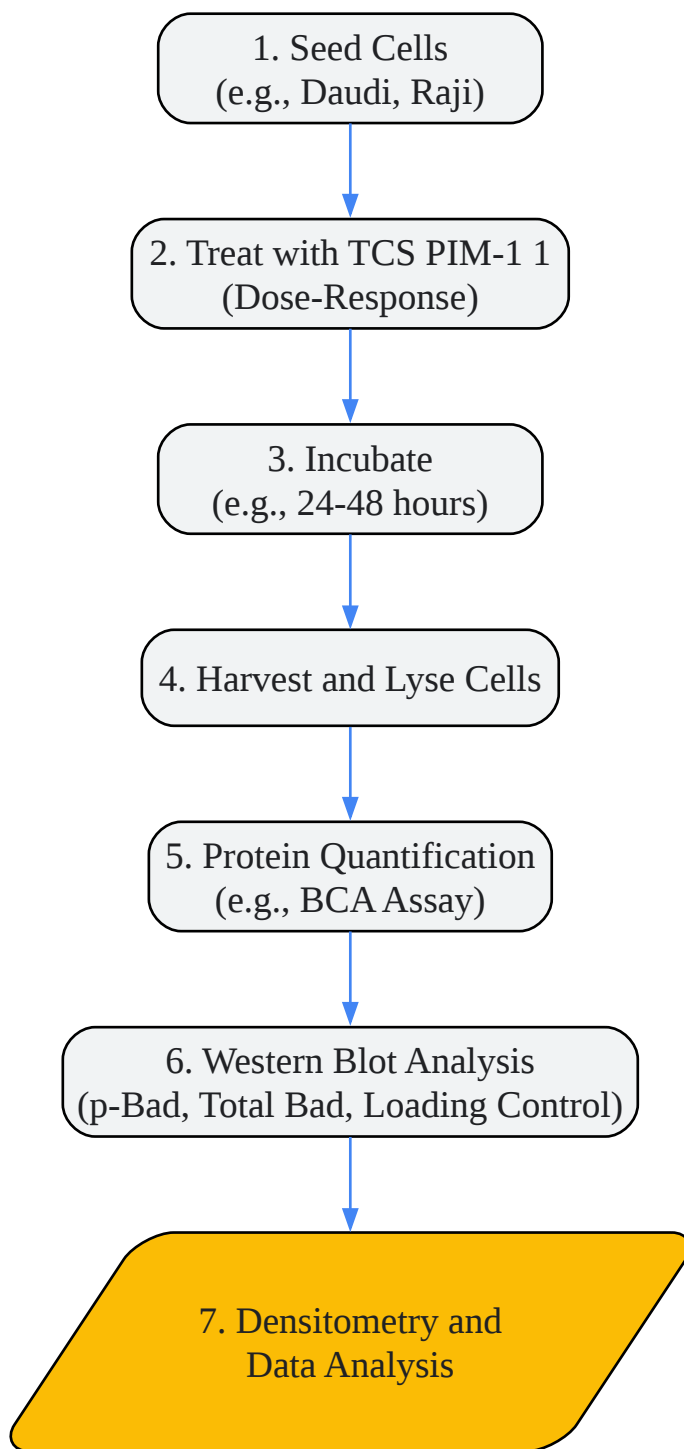
Kinase Target	IC50 (nM)	Selectivity (fold vs. PIM-1)
PIM-1	50	1x
PIM-2	>20,000	>400x
MEK1/2	>20,000	>400x

Source: Data compiled from
multiple sources.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

PIM-1 Signaling Pathway and Inhibition

PIM-1 expression is primarily induced by cytokines and growth factors that activate the JAK/STAT signaling cascade.[\[1\]](#)[\[3\]](#) Once expressed, PIM-1 is constitutively active and phosphorylates a range of downstream substrates to promote cell cycle progression and inhibit apoptosis. A key substrate is the pro-apoptotic protein Bad, which is inactivated upon phosphorylation at Ser112 by PIM-1.[\[9\]](#)[\[10\]](#) **TCS PIM-1 1** exerts its effect by binding to the ATP pocket of PIM-1, preventing the phosphorylation of these downstream targets.





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